

Spectroscopic data for (Methylthio)acetonitrile including IR and mass spectrometry

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Compound of Interest

Compound Name: (Methylthio)acetonitrile

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Spectroscopic Profile of (Methylthio)acetonitrile: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **(Methylthio)acetonitrile** (C_3H_5NS), a molecule of interest in various chemical and pharmaceutical research domains. This document presents key infrared (IR) and mass spectrometry (MS) data in a structured format, details the experimental protocols for data acquisition, and includes visualizations to illustrate the analytical workflow.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying functional groups within a molecule. The IR spectrum of **(Methylthio)acetonitrile** reveals characteristic absorption bands corresponding to its key structural features.

IR Spectral Data

The following table summarizes the major absorption peaks observed in the infrared spectrum of **(Methylthio)acetonitrile**.

Wavenumber (cm ⁻¹)	Transmittance (%)	Vibrational Assignment
2920	65	C-H Stretch (CH ₃)
2850	72	C-H Stretch (CH ₂)
2250	55	C≡N Stretch (Nitrile)
1430	60	C-H Bend (CH ₃ , CH ₂)
1320	80	CH ₂ Wag
970	75	C-S Stretch

Data sourced from the National Institute of Standards and Technology (NIST) Chemistry WebBook.[\[1\]](#)

Experimental Protocol: Fourier Transform Infrared (FTIR) Spectroscopy

The acquisition of the infrared spectrum of a liquid sample like **(Methylthio)acetonitrile** typically follows this general procedure:

- Sample Preparation: A small drop of the neat liquid sample is placed between two polished salt plates (e.g., NaCl or KBr). The plates are carefully pressed together to form a thin liquid film.
- Background Spectrum: A background spectrum of the empty salt plates is recorded. This allows for the subtraction of any spectral contributions from the plates and the atmospheric components (e.g., CO₂, H₂O).
- Sample Spectrum: The salt plates containing the sample are placed in the spectrometer's sample holder.
- Data Acquisition: The infrared spectrum is recorded by passing a beam of infrared radiation through the sample. The instrument's detector measures the amount of light that is transmitted at each wavenumber.

- Data Processing: The background spectrum is subtracted from the sample spectrum to yield the final infrared spectrum of the compound.

Mass Spectrometry

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. The resulting mass spectrum provides information about the molecular weight and elemental composition of a compound, as well as its fragmentation pattern, which can aid in structural elucidation.

Mass Spectral Data

The electron ionization mass spectrum of **(Methylthio)acetonitrile** is characterized by the following significant peaks:

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Proposed Fragment
87	100	$[M]^+$ (Molecular Ion)
61	85	$[M - C_2H_2]^+$
47	80	$[CH_3S]^+$
45	75	$[CHS]^+$
41	60	$[C_2H_3N]^+$

Data sourced from the National Institute of Standards and Technology (NIST) Chemistry WebBook.[\[1\]](#)

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

The general procedure for obtaining an electron ionization mass spectrum of a volatile liquid such as **(Methylthio)acetonitrile** is as follows:

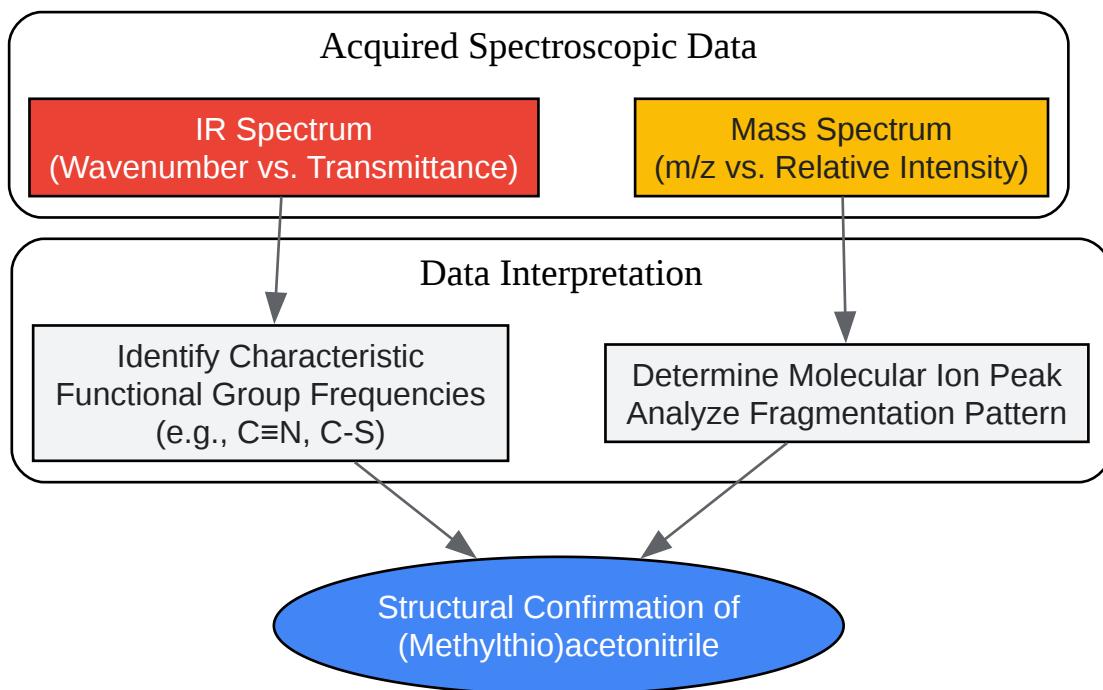
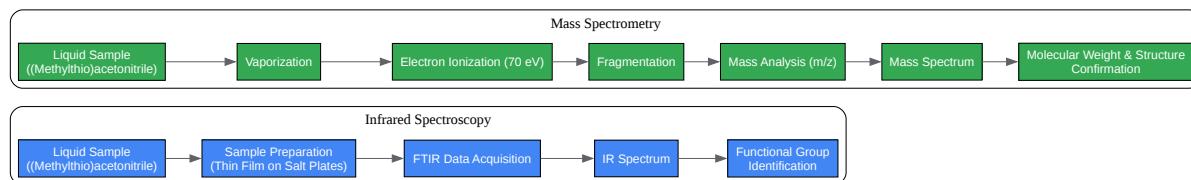
- Sample Introduction: A small amount of the liquid sample is introduced into the mass spectrometer, typically via a heated inlet system or direct injection, where it is vaporized

under high vacuum.

- Ionization: The gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, creating a positively charged molecular ion (M^+).
- Fragmentation: The excess energy from the electron impact can cause the molecular ion to break apart into smaller, charged fragments.
- Mass Analysis: The resulting ions (molecular ion and fragment ions) are accelerated into a mass analyzer (e.g., a quadrupole or magnetic sector). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion at a specific m/z value.
- Spectrum Generation: The data is plotted as a mass spectrum, which displays the relative intensity of each ion as a function of its m/z ratio.

Analytical Workflow Visualization

The following diagrams illustrate the logical flow of the spectroscopic analysis of **(Methylthio)acetonitrile**.



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References

- 1. (Methylthio)-acetonitrile [webbook.nist.gov]
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